

# Application Note: Determination of Calcium by Complexometric Titration using Thymolphthalexone

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## Compound of Interest

Compound Name: *Thymolphthalexone*

Cat. No.: *B157249*

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## Introduction

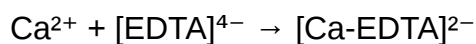
Calcium is a critical element in numerous biological and chemical systems, and its accurate quantification is essential in pharmaceutical development, quality control, and various research applications. Complexometric titration with ethylenediaminetetraacetic acid (EDTA) is a widely adopted and reliable method for the determination of calcium ions. This application note details a specific protocol for the complexometric titration of calcium using **Thymolphthalexone** as a visual indicator. At a high pH, EDTA forms a stable, colorless complex with calcium ions.

**Thymolphthalexone** provides a distinct color change at the endpoint of the titration, allowing for precise and reproducible quantification of calcium in aqueous samples. This method is particularly useful for its sharp endpoint and suitability for samples where magnesium interference can be minimized by pH adjustment.

## Principle

The titration is based on the reaction between the calcium ions ( $\text{Ca}^{2+}$ ) in the sample and a standardized solution of EDTA, a hexadentate ligand. The reaction is carried out at a high pH (typically  $>12$ ) to ensure the quantitative formation of the Ca-EDTA complex and to precipitate any interfering magnesium ions as magnesium hydroxide.

The fundamental reaction is:



**Thymolphthalexone**, a metallochromic indicator, is used to detect the endpoint. In the presence of calcium ions at an alkaline pH, **Thymolphthalexone** forms a colored complex. As the EDTA titrant is added, it sequesters the free calcium ions. Once all the calcium has been complexed by EDTA, the subsequent drop of EDTA breaks the calcium-indicator complex, causing a distinct color change, which signals the endpoint of the titration.

## Materials and Reagents

Reagent/Material	Specification
Disodium EDTA ( $\text{Na}_2\text{H}_2\text{EDTA} \cdot 2\text{H}_2\text{O}$ )	Analytical Grade
Calcium Carbonate ( $\text{CaCO}_3$ )	Primary Standard
Hydrochloric Acid (HCl)	Concentrated, Analytical Grade
Sodium Hydroxide (NaOH)	Pellets, Analytical Grade
Thymolphthalexone Indicator	Powder
Ethanol	95%
Deionized Water	High Purity
Burette	50 mL, Class A
Pipette	25 mL, Class A
Volumetric Flasks	100 mL, 250 mL, 1000 mL, Class A
Erlenmeyer Flasks	250 mL
Magnetic Stirrer and Stir Bar	-
pH Meter or pH indicator paper	-

## Experimental Protocols

### Preparation of Solutions

1. 0.05 M EDTA Standard Solution:

- Accurately weigh approximately 18.61 g of disodium EDTA dihydrate.
- Dissolve in 800 mL of deionized water in a 1000 mL volumetric flask.
- Gently heat and stir if necessary to dissolve completely.
- Cool to room temperature and dilute to the mark with deionized water.
- Mix thoroughly.
- Standardize this solution against a primary standard calcium carbonate solution.

## 2. Primary Standard Calcium Solution (approx. 0.05 M):

- Accurately weigh approximately 1.25 g of dried (at 110°C) primary standard calcium carbonate into a 250 mL beaker.
- Add approximately 50 mL of deionized water.
- Slowly and carefully add a minimum amount of 1 M hydrochloric acid dropwise until the calcium carbonate is completely dissolved, avoiding excessive effervescence.
- Quantitatively transfer the solution to a 250 mL volumetric flask.
- Rinse the beaker several times with deionized water and add the rinsings to the flask.
- Dilute to the mark with deionized water and mix thoroughly.
- Calculate the exact molarity of the calcium solution.

## 3. Sodium Hydroxide Solution (2 M):

- Carefully dissolve 80 g of sodium hydroxide pellets in approximately 800 mL of deionized water in a beaker, as the dissolution is exothermic.
- Cool the solution to room temperature.
- Transfer to a 1000 mL volumetric flask and dilute to the mark with deionized water.

#### 4. **Thymolphthalexone** Indicator Solution:

- Dissolve 0.1 g of **Thymolphthalexone** powder in 100 mL of 95% ethanol.

### Standardization of 0.05 M EDTA Solution

- Pipette 25.00 mL of the primary standard calcium solution into a 250 mL Erlenmeyer flask.
- Add approximately 50 mL of deionized water.
- Add 5 mL of 2 M sodium hydroxide solution to raise the pH to >12. Check the pH with a pH meter or pH paper.
- Add 3-4 drops of **Thymolphthalexone** indicator solution. The solution should turn a blue-magenta color.
- Titrate with the prepared 0.05 M EDTA solution from a burette with constant stirring until the color changes from blue-magenta to colorless or a very pale grey.
- Record the volume of EDTA solution used.
- Repeat the titration at least two more times and calculate the average molarity of the EDTA solution.

### Sample Analysis Protocol

- Prepare the sample containing an unknown concentration of calcium. If the sample is solid, dissolve a known weight in a suitable solvent and dilute to a known volume.
- Pipette an appropriate aliquot (e.g., 25.00 mL) of the sample solution into a 250 mL Erlenmeyer flask.
- Add approximately 50 mL of deionized water.
- Adjust the pH to >12 using the 2 M sodium hydroxide solution.
- Add 3-4 drops of **Thymolphthalexone** indicator solution.

- Titrate with the standardized 0.05 M EDTA solution until the endpoint is reached, as indicated by the color change from blue-magenta to colorless or pale grey.
- Record the volume of EDTA consumed.
- Perform replicate titrations to ensure accuracy.

## Data Presentation

Table 1: Standardization of EDTA Solution

Trial	Volume of Standard $\text{Ca}^{2+}$ Solution (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Consumed (mL)	Calculated Molarity of EDTA (M)
1	25.00	0.10	24.90	24.80	0.0504
2	25.00	0.20	25.05	24.85	0.0503
3	25.00	0.15	25.00	24.85	0.0503
Average	0.0503				

Table 2: Analysis of Unknown Calcium Sample

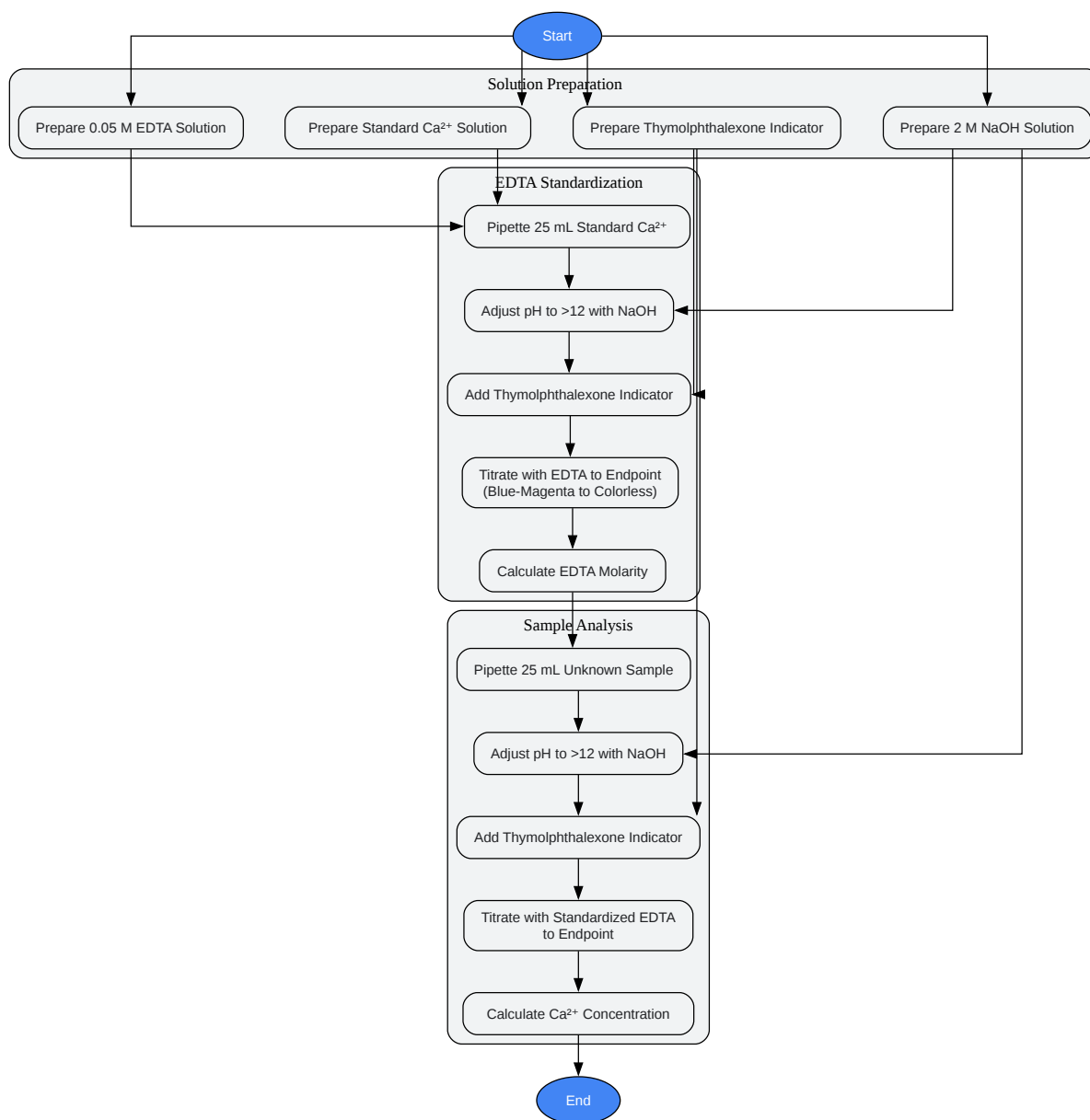
Trial	Volume of Unknown Sample (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Consumed (mL)
1	25.00	0.50	18.90	18.40
2	25.00	0.60	19.05	18.45
3	25.00	0.70	19.10	18.40
Average	18.42			

## Calculation of Calcium Concentration

The concentration of calcium in the unknown sample can be calculated using the following formula:

$$\text{Molarity of Ca}^{2+} = (\text{Molarity of EDTA} \times \text{Volume of EDTA consumed}) / \text{Volume of Sample}$$

## Visualization of the Experimental Workflow



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